

Essential Safety and Operational Guide for Handling Urb602

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Compound of Interest

Compound Name: Urb602

Cat. No.: B1682065

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This guide provides immediate safety, handling, and disposal protocols for **Urb602**, tailored for research, scientific, and drug development professionals. The information is intended to supplement, not replace, your institution's standard safety procedures and a thorough review of the complete Safety Data Sheet (SDS) for this product.

Hazard Identification and Precautionary Measures

Urb602 is a selective inhibitor of monoacylglycerol lipase (MAGL).[1] While some safety data sheets (SDS) classify it as not a hazardous substance, others indicate potential for respiratory sensitization and aquatic toxicity.[2] Therefore, it is prudent to treat this compound as hazardous until more definitive information is available.[3]

Primary Hazards:

- Inhalation: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2]
- Contact: Avoid contact with eyes, skin, and clothing.[3]
- Ingestion: Do not ingest.[3]

Researchers must wash hands and surfaces thoroughly after handling.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical for the safe handling of **Urb602**. The following equipment is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Impervious gloves (e.g., nitrile, vinyl, or latex). Dispose of contaminated gloves after use. [2][4][5]	Prevents direct skin contact with the compound.[5]
Eye Protection	Safety glasses or goggles.[4]	Protects eyes from splashes or aerosolized particles.
Respiratory Protection	In case of inadequate ventilation or when handling the solid form, wear a NIOSH-approved respirator.[2][5]	Mitigates the risk of inhaling dust particles, which may cause sensitization.[2]
Body Protection	A lab coat and full-length pants should be worn. Ensure no skin is exposed between pants and closed-toe shoes.[5]	Prevents accidental skin contact and contamination of personal clothing.[4]

Chemical and Physical Properties

Below is a summary of the key physical and chemical properties of **Urb602**.

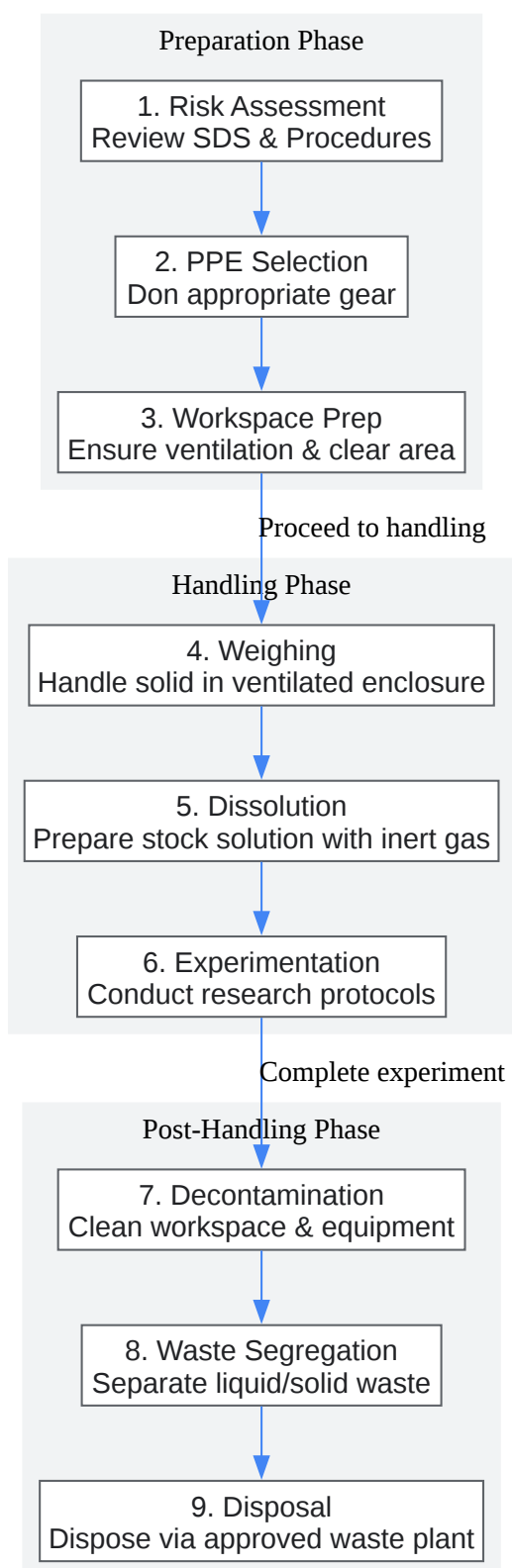
Property	Value
Formal Name	N-[1,1'-biphenyl]-3-yl-carbamic acid, cyclohexyl ester[3]
Molecular Formula	C ₁₉ H ₂₁ NO ₂ [3]
Formula Weight	295.4 g/mol [3]
Appearance	Crystalline solid[3]
Purity	≥98%[3]
UV/Vis Maximum (λ _{max})	236 nm[3]
CAS Number	565460-15-3[3]

Safe Handling and Storage Protocols

Storage:

- Solid Form: Store the crystalline solid at -20°C for long-term stability (≥ 4 years).[3] Some suppliers recommend storage at +4°C.
- Stock Solutions: For prepared stock solutions, store at -80°C for up to 2 years or at -20°C for up to 1 year.[6]
- Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day. [3]

Handling Workflow: The following diagram outlines the essential step-by-step process for safely handling **Urb602** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Urb602**.

Experimental Protocols: Solution Preparation

Stock Solution Preparation: **Urb602** is supplied as a crystalline solid.[3] To prepare a stock solution, dissolve the compound in an organic solvent of choice, such as DMSO, ethanol, or dimethylformamide (DMF).[3] The solvent should be purged with an inert gas before use.[3]

Solubility Data:

Solvent	Approximate Solubility
DMSO	30 mg/mL[1][3]
Dimethylformamide (DMF)	30 mg/mL[3]
Ethanol	10 mg/mL[1][3]
1:1 Solution of DMSO:PBS (pH 7.2)	0.25 mg/mL[3]

Aqueous Solution Preparation: **Urb602** is sparingly soluble in aqueous buffers.[3] For experiments requiring an aqueous solution, first dissolve the compound in DMSO and then dilute with the aqueous buffer of choice.[3]

Emergency Procedures and Disposal

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[2][4]
- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin area with plenty of water.[4]
- Eye Contact: Rinse eyes thoroughly with plenty of water. Remove contact lenses if present and easy to do so.[4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Make the victim drink water (two glasses at most) and consult a doctor if feeling unwell.[4]

Spill Management: In the event of a spill, evacuate the area and ensure adequate ventilation. Do not let the product enter drains. Cover the spill with an inert, liquid-absorbent material (e.g.,

Chemizorb®), collect it, and place it in a suitable container for disposal.

Disposal Plan: All waste containing **Urb602**, including contaminated materials and excess solutions, must be disposed of in accordance with institutional, local, and national regulations. The primary method of disposal is through an approved waste disposal plant.^[2] Do not dispose of it into the environment.^[2] Contaminated containers should be treated as the product itself.

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